The Strategic Imperative for Fluorinated Benzene Scaffolds

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Compound of Interest

Compound Name:	*3,4-Difluoro-5-methylbenzenesulfonyl chloride*
CAS No.:	*1803792-87-1*
Cat. No.:	*B1450042*

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The deliberate introduction of fluorine into molecular scaffolds is a cornerstone of modern drug design.[1][2] Fluorine's unique properties—high electronegativity, small atomic size, and the strength of the carbon-fluorine bond—allow medicinal chemists to fine-tune the physicochemical and pharmacokinetic profiles of drug candidates.[3] Strategic fluorination can lead to:

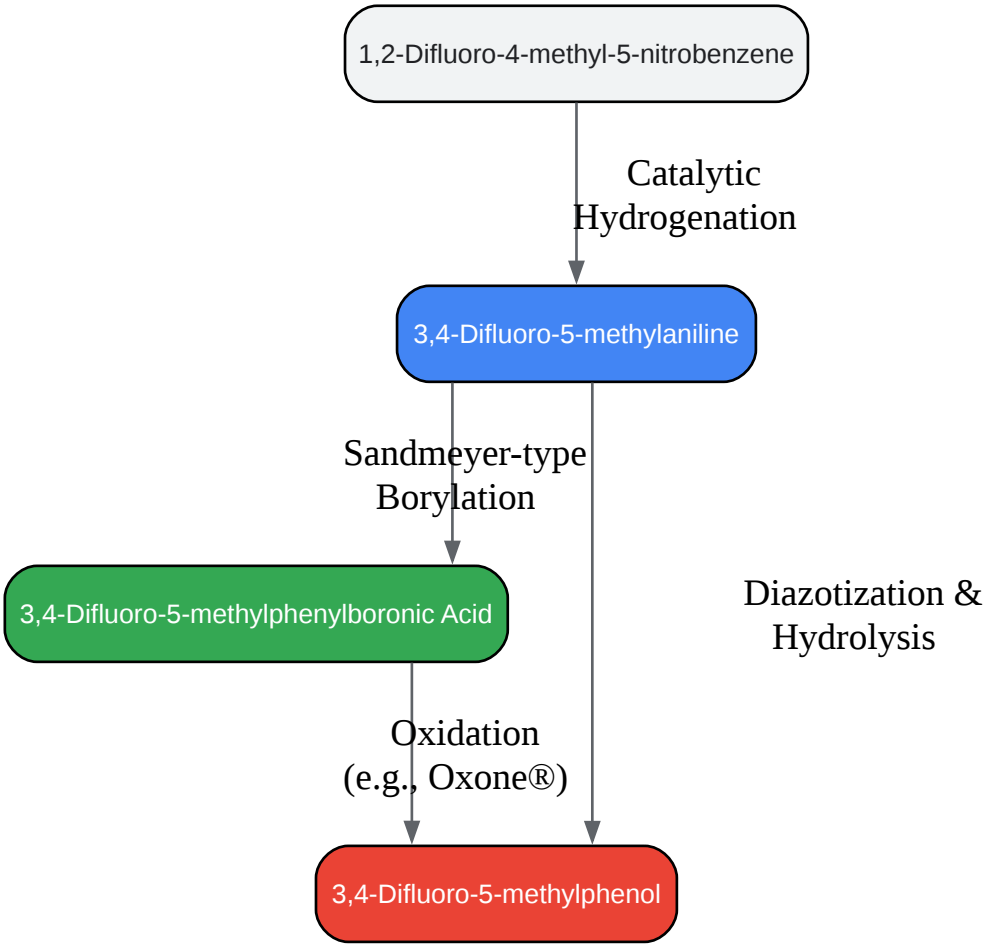
- Improved Metabolic Stability: The C-F bond is resistant to enzymatic cleavage, particularly by cytochrome P450 enzymes, which can block metabolic degradation pathways and prolong a drug's half-life.[3]
- Enhanced Binding Affinity: Fluorine's electron-withdrawing nature can alter the electronic distribution of a molecule, potentially increasing binding interactions with target proteins.[1]
- Modulated Lipophilicity and Permeability: The incorporation of fluorine can increase a molecule's lipophilicity, which is often crucial for crossing cell membranes and the blood-brain barrier.[3][4]

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The 3,4-difluoro-5-methyl substitution pattern, in particular, offers a synthetically versatile platform. The vicinal difluoro groups create a distinct electronic environment, while the methyl group provides a point for further functionalization or steric control. The strategic placement of these groups allows for nuanced control over a molecule's properties, making these intermediates highly valuable in discovery programs.[5]

Core Intermediates: Synthesis and Characterization

This section details the synthesis and properties of three pivotal intermediates derived from a common precursor, 1,2-difluoro-4-methyl-5-nitrobenzene. The overall synthetic relationship is outlined below.



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Caption: Synthetic pathways from a common nitroaromatic precursor.

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Key Intermediate: 3,4-Difluoro-5-methylaniline

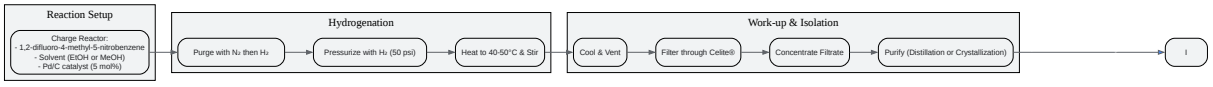
3,4-Difluoro-5-methylaniline is a primary amine that serves as a foundational building block for introducing the fluorinated phenyl moiety into more complex structures, often via amide bond formation or as a precursor for heterocycle synthesis.

Table 1: Properties of 3,4-Difluoro-5-methylaniline

Property	Value	Source
CAS Number	1505944-46-6	[6]
Molecular Formula	$C_7H_7F_2N$	[6]
Molecular Weight	143.14 g/mol	[6]
Appearance	Solid, semi-solid, or liquid	[6]
Storage	Store sealed in dry, dark conditions	[6]

Synthesis Protocol: Catalytic Hydrogenation of 1,2-Difluoro-4-methyl-5-nitrobenzene

This method is widely adopted in both lab-scale and industrial settings due to its high efficiency, clean conversion, and operational simplicity compared to metal-acid reductions (e.g., Sn/HCl), which often require tedious workups.



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Caption: Experimental workflow for the synthesis of 3,4-Difluoro-5-methylaniline.

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Step-by-Step Methodology:

- Reactor Charging: To a pressure-rated hydrogenation vessel, add 1,2-difluoro-4-methyl-5-nitrobenzene (1.0 eq). Suspend the substrate in a suitable solvent, typically ethanol or methanol (10 mL per gram of substrate). Carefully add palladium on carbon (5% Pd, 5 mol%) under an inert atmosphere.
    - Expertise & Causality:Ethanol and methanol are chosen for their ability to dissolve the starting material and for their inertness under hydrogenation conditions. A 5% Pd/C catalyst provides a high surface area for the reaction, ensuring efficient conversion at moderate catalyst loading.
- Hydrogenation: Seal the vessel and purge the headspace several times with nitrogen, followed by several purges with hydrogen gas to ensure an oxygen-free environment. Pressurize the vessel with hydrogen to 50 psi.
- Reaction Execution: Heat the mixture to 40-50°C and stir vigorously. Monitor the reaction progress by observing hydrogen uptake or by periodic sampling and analysis (TLC or GC-MS). The reaction is typically complete within 4-8 hours.
- Work-up: Once complete, cool the reaction to room temperature and carefully vent the excess hydrogen. Purge the vessel with nitrogen.
- Isolation: Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst. Wash the filter cake with the reaction solvent.
    - Trustworthiness:Filtration through Celite® is a critical, self-validating step. A black filtrate indicates incomplete catalyst removal, necessitating re-filtration to prevent product contamination with catalytic heavy metals.
- Purification: Concentrate the filtrate under reduced pressure to yield the crude aniline. The product can be purified further by vacuum distillation or recrystallization to yield 3,4-difluoro-5-methylaniline with >98% purity.

Characterization Data: While specific spectra for the 5-methyl derivative are proprietary, the patterns are analogous to 3,4-difluoroaniline.

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- ^{1}H NMR: The proton NMR spectrum is expected to show distinct aromatic signals and a singlet for the methyl protons (~2.2 ppm) and a broad singlet for the amine protons.
- ^{19}F NMR: Two distinct resonances are expected for the non-equivalent fluorine atoms.[7]
- Mass Spectrometry: GC-MS analysis will confirm the molecular weight of 143.14 g/mol .[6][8]

Key Intermediate: 3,4-Difluoro-5-methylphenylboronic Acid

Arylboronic acids are indispensable reagents in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This intermediate enables the facile formation of carbon-carbon bonds, linking the 3,4-difluoro-5-methylphenyl core to a wide array of other molecular fragments. The synthesis typically involves the formation of a Grignard or organolithium reagent followed by quenching with a borate ester.[9][10]

Table 2: Properties of 3,4-Difluoro-5-methylphenylboronic Acid

Property	Value (Predicted)
CAS Number	Not assigned (research chemical)
Molecular Formula	$C_7H_7BF_2O_2$
Molecular Weight	171.94 g/mol
Appearance	White to off-white solid
Storage	Store under inert gas, refrigerated

Synthesis Protocol: From 5-Bromo-1,2-difluoro-3-methylbenzene

This protocol is adapted from established procedures for structurally similar fluorinated phenylboronic acids.[11][12] It relies on a lithium-halogen exchange, which is often faster and occurs at lower temperatures than Grignard formation for less reactive aryl bromides.

Step-by-Step Methodology:

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- Reaction Setup: To a flame-dried, three-necked flask under a nitrogen atmosphere, add 5-bromo-1,2-difluoro-3-methylbenzene (1.0 eq) and anhydrous tetrahydrofuran (THF, 15 mL per gram of bromide).
- Lithiation: Cool the solution to -78°C using a dry ice/acetone bath. Slowly add n-butyllithium (1.05 eq, 2.5 M in hexanes) dropwise via syringe, maintaining the internal temperature below -70°C. Stir the resulting solution at -78°C for 1 hour.
    - Expertise & Causality:The extremely low temperature (-78°C) is critical to prevent side reactions, such as the degradation of the organolithium intermediate or reaction with the THF solvent. A slight excess of n-BuLi ensures complete consumption of the starting bromide.
- Borylation: In a separate flask, prepare a solution of triisopropyl borate (1.2 eq) in anhydrous THF. Add this solution dropwise to the cold organolithium solution, again maintaining the temperature below -70°C.
- Quench and Work-up: After the addition is complete, allow the reaction to slowly warm to room temperature and stir overnight. Quench the reaction by carefully adding 1 M HCl until the solution is acidic (pH ~2-3).
    - Trustworthiness:The acidic workup is a self-validating step. It both hydrolyzes the boronate ester to the desired boronic acid and neutralizes any remaining organolithium or alkoxide species. A biphasic mixture should form, indicating successful partitioning.
- Extraction and Isolation: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: The crude solid is typically triturated with hexanes or a mixture of hexanes/ether to remove non-polar impurities, affording the pure 3,4-difluoro-5-methylphenylboronic acid as a white solid.

Applications in Synthetic Campaigns

The true value of these intermediates lies in their utility for constructing more complex molecular architectures.

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Table 3: Common Reactions and Applications

Intermediate	Reaction Type	Resulting Structure/Application
3,4-Difluoro-5-methylaniline	Amide Coupling (e.g., with R-COCl)	Forms anilides, common in kinase inhibitors and other APIs.
SNAr with Heterocycles	Creates linkages to nitrogen-containing heterocycles, a prevalent motif in pharmaceuticals.[13]	
3,4-Difluoro-5-methylphenylboronic Acid	Suzuki-Miyaura Coupling	Forms bi-aryl systems, crucial for many classes of drugs and organic electronic materials.[14]
Chan-Lam Coupling	Forms aryl-ether or aryl-amine bonds.	
Oxidation (e.g., with H_2O_2)	Provides a route to 3,4-difluoro-5-methylphenol.[15]	

Conclusion

The 3,4-difluoro-5-methyl substituted benzene core represents a privileged scaffold in contemporary chemical synthesis. The intermediates discussed—the aniline and the boronic acid—provide reliable and versatile entry points for incorporating this valuable motif. The synthetic protocols detailed herein are robust and grounded in well-established chemical principles, offering a high degree of confidence for researchers embarking on the synthesis of novel pharmaceuticals and advanced materials. By understanding the causality behind each experimental step, scientists can better troubleshoot and adapt these methods to their specific research objectives.

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